

Essential Safety and Operational Guide for Handling 4-Chloro-2-hydroxybenzaldehyde

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Compound of Interest

Compound Name: 4-Chloro-2-hydroxybenzaldehyde

Cat. No.: B058158

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of chemical reagents is paramount. This guide provides immediate, essential safety and logistical information for the use of **4-Chloro-2-hydroxybenzaldehyde** (CAS No. 2420-26-0), a common intermediate in pharmaceutical synthesis.^[1] Adherence to these procedures is critical for minimizing risk and ensuring the integrity of your research.

Hazard Summary: **4-Chloro-2-hydroxybenzaldehyde** is a solid, typically a crystal or powder, that poses several health risks. It is harmful if swallowed, causes skin irritation, and can lead to serious eye irritation.^[2] Inhalation of dust may cause respiratory irritation.^[2] Therefore, the use of appropriate personal protective equipment (PPE) is mandatory to prevent exposure.

Personal Protective Equipment (PPE)

A systematic approach to personal safety begins with the correct selection and use of PPE. The following table summarizes the minimum required equipment for handling **4-Chloro-2-hydroxybenzaldehyde**.

PPE Category	Minimum Requirement	Specifications and Best Practices
Eye and Face Protection	Safety glasses with side-shields or chemical safety goggles.	For operations with a high risk of splashing, a face shield should be worn in addition to goggles.[3][4] Eye protection must comply with OSHA 29 CFR 1910.133 or European Standard EN166.[2]
Hand Protection	Chemical-resistant gloves.	Nitrile or neoprene gloves are recommended.[4] Always inspect gloves for tears or punctures before use and replace them regularly to prevent permeation.[5]
Skin and Body Protection	Laboratory coat.	A long-sleeved lab coat is required. For larger quantities or increased risk of exposure, a chemical-resistant apron or coveralls should be used.[2][3]
Respiratory Protection	Not generally required for small quantities in a well-ventilated area.	If dust is generated or if working outside of a fume hood, a NIOSH-approved respirator (e.g., N95 dust mask) should be used.[4][6]

Operational Plan: Step-by-Step Handling Procedures

A systematic workflow is crucial for minimizing exposure and preventing contamination. All handling of **4-Chloro-2-hydroxybenzaldehyde**, especially weighing and solution preparation, should occur in a designated area, preferably within a chemical fume hood.

Experimental Protocol: General Weighing and Solution Preparation

- Preparation: Before handling the compound, ensure you are in a well-ventilated area, such as a chemical fume hood. Don all required personal protective equipment as detailed in the table above.
- Weighing: Use a clean, dedicated spatula and weigh boat. To minimize dust generation, handle the solid material carefully.
- Dissolving: When preparing solutions, add the solid to the solvent slowly. Gently swirl or stir the mixture to facilitate dissolution while avoiding splashes.
- Cleanup: After the procedure, decontaminate all surfaces and equipment used. Dispose of all contaminated waste, including PPE, according to the disposal plan.
- Hygiene: Wash hands thoroughly with soap and water after handling is complete.[\[6\]](#)

Storage and Disposal Plan

Proper storage and waste management are critical components of the chemical handling lifecycle.

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated area.[\[2\]](#)[\[6\]](#)
- To maintain product quality, some suppliers recommend storing under an inert atmosphere (e.g., nitrogen or argon) at 2-8°C.[\[1\]](#)[\[7\]](#)

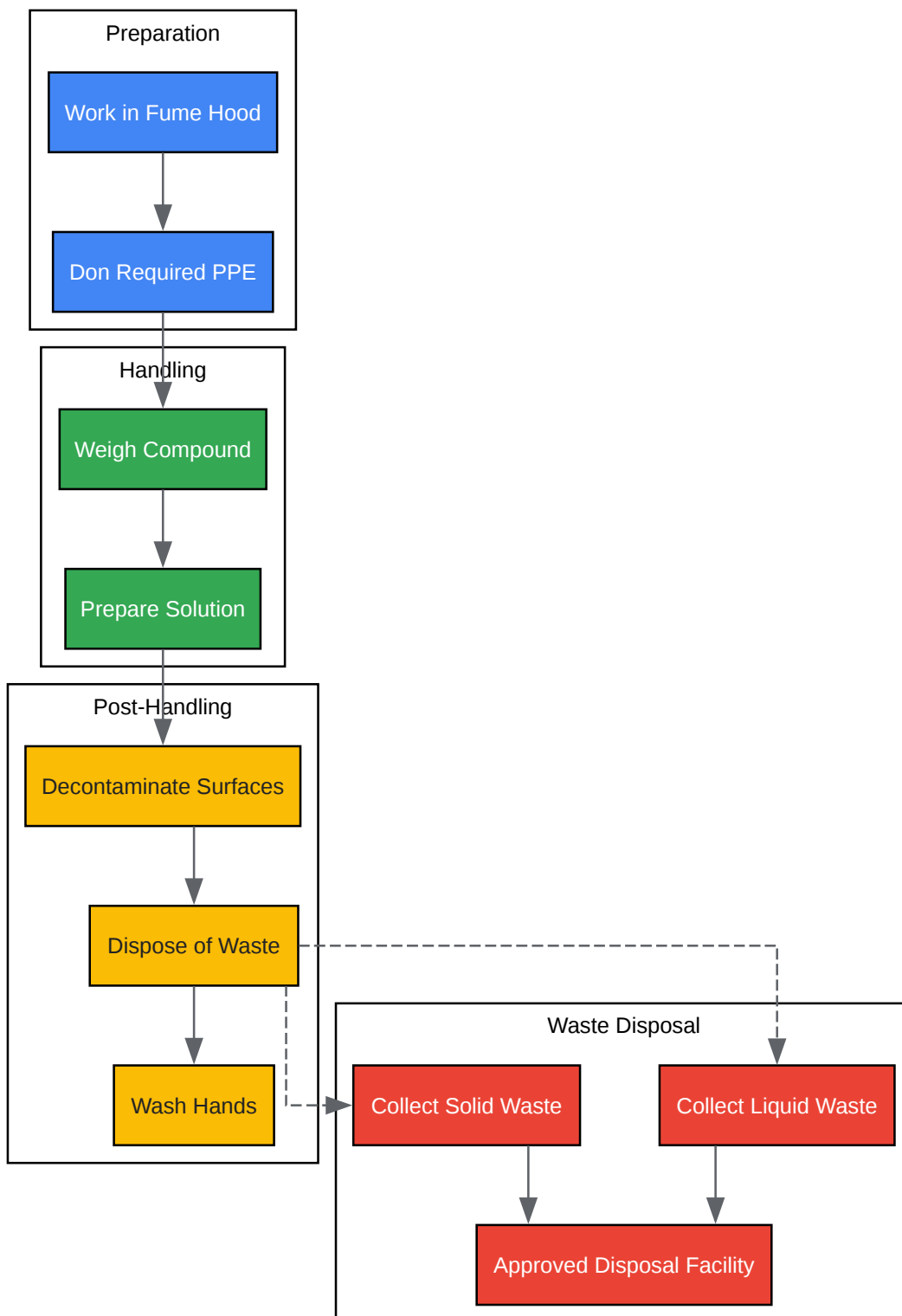
Disposal:

- All waste containing **4-Chloro-2-hydroxybenzaldehyde** must be treated as hazardous waste.
- Solid Waste: Collect solid waste, including contaminated PPE and weighing paper, in a sealed, properly labeled container for hazardous waste.
- Liquid Waste: Collect all liquid waste in a sealed, properly labeled container for halogenated organic waste.

- Dispose of all waste materials through an approved hazardous waste disposal plant, following all local, state, and federal regulations.[\[2\]](#)[\[6\]](#)

Workflow for Handling 4-Chloro-2-hydroxybenzaldehyde

Workflow for Handling 4-Chloro-2-hydroxybenzaldehyde

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Caption: A flowchart illustrating the key steps for safely handling **4-Chloro-2-hydroxybenzaldehyde**, from preparation to disposal.

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